

An In-depth Technical Guide to the Physicochemical Properties of Titanium Chlorides

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Compound of Interest

Compound Name: *Titanous chloride*

Cat. No.: *B8796217*

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Abstract: This technical guide provides a comprehensive overview of the molecular weight and density of titanium chlorides, specifically addressing the compounds historically referred to as "**titanous chloride**." It is intended for researchers, scientists, and professionals in drug development and materials science who require precise and reliable data on these compounds. This document clarifies the nomenclature, presents key physicochemical data in a structured format, details relevant experimental protocols for property determination, and visualizes fundamental chemical processes and workflows.

Introduction and Nomenclature

The term "**titanous chloride**" is an older, non-systematic name that can create ambiguity. Historically, it has been used to refer to titanium chlorides where titanium exhibits a lower oxidation state. Modern IUPAC nomenclature clarifies these compounds based on the specific oxidation state of the titanium atom. This guide will focus on the two primary lower-oxidation-state titanium chlorides:

- Titanium(II) Chloride (TiCl_2): Also known as titanium dichloride.
- Titanium(III) Chloride (TiCl_3): Also known as titanium trichloride.

Both compounds are highly reactive, air-sensitive solids with distinct properties and applications. Titanium(III) chloride, for instance, is a well-known catalyst in the production of

polyolefins, while titanium(II) chloride is a powerful reducing agent and a precursor for various titanium complexes.[1] Given their sensitivity, handling and characterization require inert atmosphere conditions.

Physicochemical Data

The core physical properties of Titanium(II) chloride and Titanium(III) chloride are summarized below. These values represent the most commonly cited data in scientific literature.

Titanium(II) Chloride (TiCl₂)

Titanium(II) chloride is a black, crystalline solid.[2][3] It can be synthesized via the thermal disproportionation of titanium(III) chloride at approximately 500 °C.[1][3]

Property	Value	Units
Molecular Weight	118.77	g/mol
Density	3.13	g/cm ³
Appearance	Black hexagonal crystals	-
Melting Point	1,035	°C

Data sourced from references:[2][3][4]

Titanium(III) Chloride (TiCl₃)

Titanium(III) chloride typically appears as red-violet or purple crystals and exists in several polymorphs (α, β, γ, δ), which can slightly affect its properties.[1][5] It is most commonly produced by the reduction of titanium(IV) chloride (TiCl₄).[1]

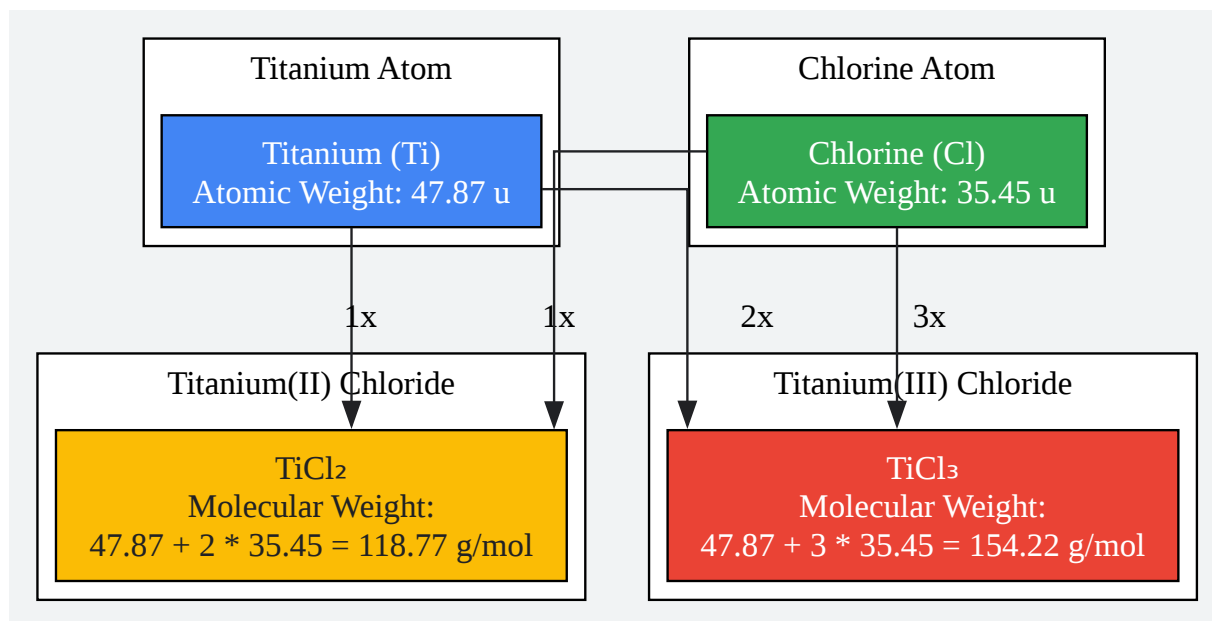
Property	Value	Units
Molecular Weight	154.23 (avg.)	g/mol
Density	2.64	g/cm ³
Appearance	Red-violet crystals	-
Melting Point	~440 (decomposes)	°C

Data sourced from references:[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Visualized Relationships and Workflows

Molecular Weight Derivation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The following diagram illustrates this fundamental relationship for both TiCl_2 and TiCl_3 .

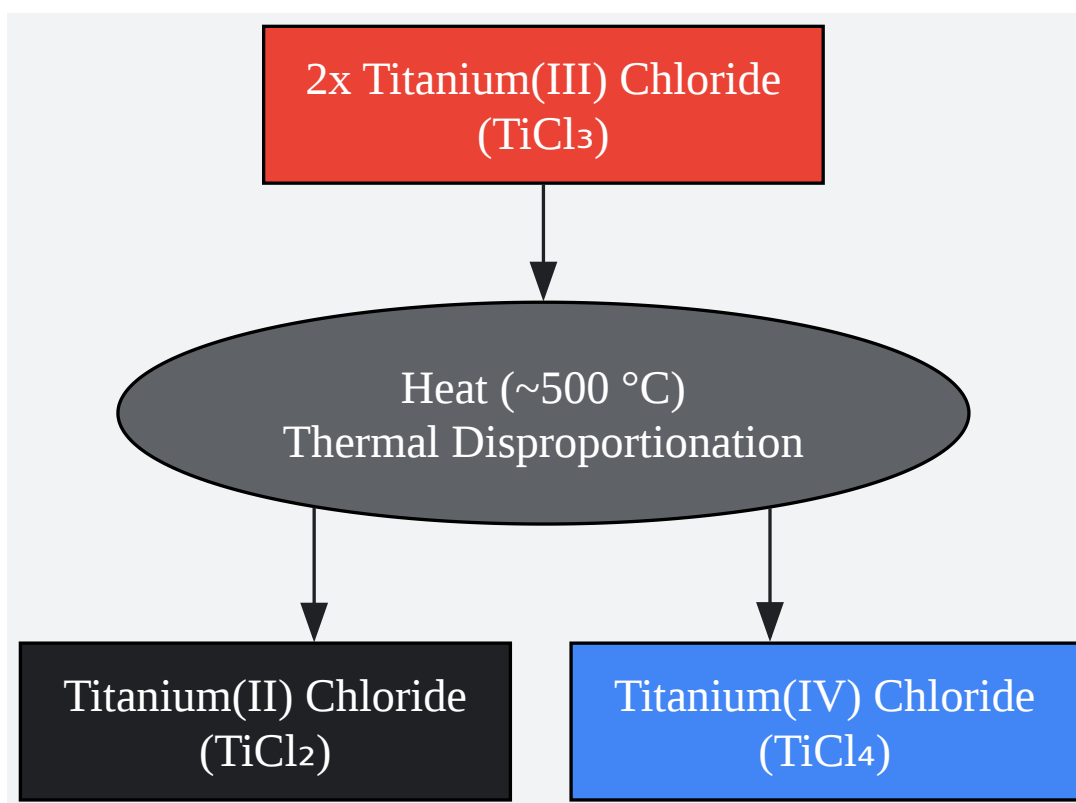


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Diagram 1: Calculation of Molecular Weights.

Synthesis Relationship: Disproportionation

Titanium(II) chloride can be formed from Titanium(III) chloride through a thermal disproportionation reaction. This process involves heating TiCl_3 , causing it to react with itself to form a more reduced species (TiCl_2) and a more oxidized species (TiCl_4).



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Diagram 2: Synthesis of TiCl_2 from TiCl_3 .

Experimental Protocols

Accurate determination of density for air- and moisture-sensitive compounds like titanium chlorides requires specialized techniques.

Density Determination via Gas Pycnometry

Gas pycnometry is a preferred method for determining the skeletal density of solid materials, as it does not require a liquid medium and can be performed under an inert atmosphere, preventing sample decomposition.[9]

Objective: To determine the density of a solid titanium chloride sample using a helium pycnometer.

Materials:

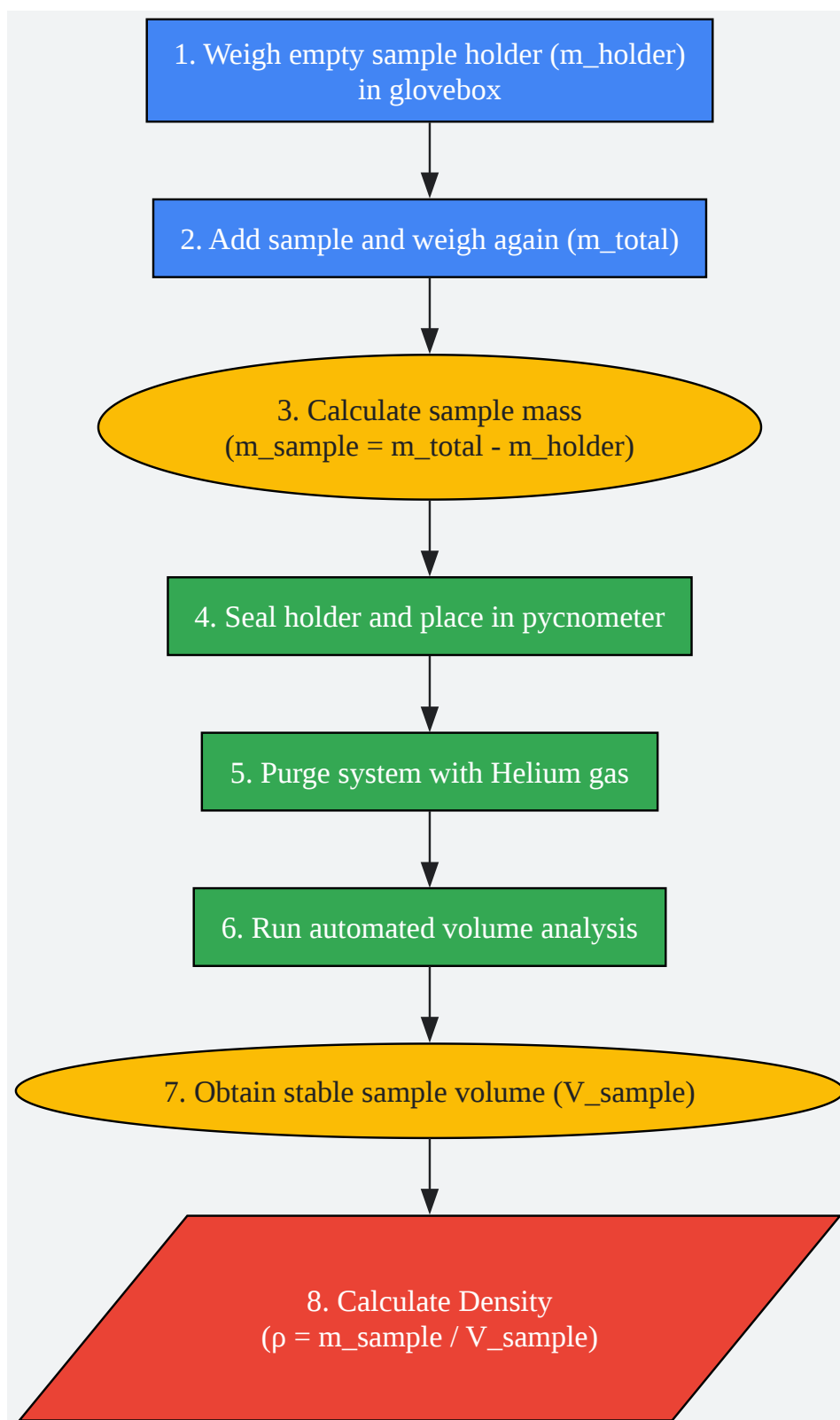
- Helium pycnometer
- Analytical balance (readable to 0.0001 g)
- Solid titanium chloride sample (TiCl_2 or TiCl_3)
- Inert atmosphere glovebox
- Spatula and weighing paper
- Calibrated sample holder of known volume

Methodology:

- Sample Preparation (In Glovebox): All sample handling must be performed inside a glovebox under an inert atmosphere (e.g., Argon or Nitrogen).
- Weigh the empty, clean, and dry sample holder on the analytical balance. Record the mass (m_{holder}).
- Add the titanium chloride sample to the holder. The amount should be sufficient to occupy a significant portion of the chamber volume for accuracy.
- Weigh the sample holder containing the sample. Record the mass (m_{total}).
- Calculate the mass of the sample: $m_{\text{sample}} = m_{\text{total}} - m_{\text{holder}}$.
- Instrument Calibration: Calibrate the gas pycnometer according to the manufacturer's instructions, typically using a certified calibration sphere of known volume.

- Volume Measurement: a. Seal the sample holder and transfer it from the glovebox to the pycnometer, minimizing any exposure to air. b. Place the sealed sample holder into the pycnometer's analysis chamber. c. Purge the system multiple times with the analysis gas (high-purity helium) to remove any residual air. d. Initiate the analysis sequence. The instrument will automatically pressurize a reference chamber, expand the gas into the sample chamber, and calculate the volume of the solid based on the pressure change (Boyle's Law).^[9] e. Repeat the measurement multiple times (e.g., 5-10 cycles) until a stable volume reading (V_{sample}) is obtained.
- Density Calculation: a. Use the measured sample mass and the instrument-provided sample volume to calculate the density (ρ). b. The formula for density is: $\rho = m_{\text{sample}} / V_{\text{sample}}$

The following workflow visualizes the key steps in this protocol.



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Diagram 3: Workflow for Density Determination.

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